

# Application Notes and Protocols for Volumetric Titration Methods Using Thionalide

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## Compound of Interest

Compound Name: Thionalide

Cat. No.: B1682317

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## Introduction

**Thionalide** (2-mercapto-N-2-naphthylacetamide) is a versatile organic reagent used in analytical chemistry for the quantitative determination of various metal ions. It forms stable, sparingly soluble chelate complexes of stoichiometric composition with a range of metals.<sup>[1]</sup> This property allows for its use in both gravimetric and volumetric analytical procedures.<sup>[1]</sup>

Volumetric methods involving **thionalide** offer a classic and cost-effective alternative to instrumental analysis for the determination of metal ion concentrations. The primary volumetric approach involves the precipitation of the metal-**thionalide** complex, followed by an iodometric titration of the **thionalide** content in the dissolved precipitate. This indirect method allows for the accurate determination of the metal ion concentration.

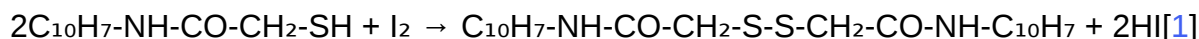
The selectivity of **thionalide** for different metal ions can be controlled by adjusting the pH of the solution and using masking agents.<sup>[1]</sup> This allows for the determination of specific metals in a mixture.

Principle of the Iodometric Titration:

The volumetric determination of metals using **thionalide** is typically an indirect titration method. The metal ion is first precipitated quantitatively with an excess of **thionalide** solution. The precipitate is then filtered, washed, and dissolved in a suitable solvent. The amount of

**thionalide** in the dissolved precipitate, which is stoichiometrically related to the amount of the metal ion, is then determined by titration with a standard solution of iodine (I<sub>2</sub>).

The titration reaction is based on the oxidation of the thiol group (-SH) in **thionalide** by iodine:



The endpoint of the titration is typically detected using a starch indicator, which forms a deep blue complex with excess iodine.

## Selectivity of Thionalide Precipitation

The precipitation of metal-**thionalide** complexes is highly dependent on the pH of the solution. This allows for a degree of selectivity in the determination of different metal ions.

Precipitation Conditions	Metals Precipitated
Acidic Media (Mineral Acids)	Copper(II), Silver(I), Mercury(II), Bismuth(III), Arsenic(III), Tin(IV), Gold(I), Platinum(IV), Palladium(II)[1]
Alkaline Solutions with Tartrate	Copper(II), Mercury(II), Cadmium(II), Thallium(I), Gold(I)[1]
Cyanide-Tartrate Solution	Thallium(I), Antimony(III), Bismuth(III)[1]

By carefully controlling the pH and employing masking agents, the reaction can be made specific for a particular metal ion. For example, tin(IV) can be masked with phosphoric acid to allow for the selective precipitation of arsenic(III) and antimony(III).[1]

## Experimental Protocols

### Protocol 1: Volumetric Determination of Bismuth (Bi<sup>3+</sup>)

This protocol outlines the determination of bismuth by precipitation with **thionalide** followed by iodometric titration.

#### 1. Reagents and Solutions:

- **Thionalide** Solution (0.1 M): Dissolve 2.17 g of **thionalide** in 100 mL of glacial acetic acid.
- Standard Iodine Solution (0.05 M): Prepare and standardize according to established procedures.
- Starch Indicator Solution (1% w/v): Prepare a fresh solution by making a paste of 1 g of soluble starch with a small amount of cold water and then adding it to 100 mL of boiling water with stirring.
- Nitric Acid (2 M): For sample dissolution.
- Tartaric Acid Solution (10% w/v):
- Ammonia Solution (1:1 v/v):
- Sodium Bicarbonate (solid):

## 2. Procedure:

- Sample Preparation: Accurately weigh a sample containing 20-100 mg of bismuth and dissolve it in 2 M nitric acid.
- Precipitation:
  - To the sample solution, add 20 mL of 10% tartaric acid solution.
  - Neutralize the solution with ammonia solution until a faint turbidity appears, then add a slight excess.
  - Heat the solution to boiling and add a slight excess of the 0.1 M **thionalide** solution with constant stirring.
  - Digest the precipitate on a water bath for 15-20 minutes to ensure complete precipitation.
- Filtration and Washing:
  - Filter the hot solution through a suitable filter paper (e.g., Whatman No. 42).

- Wash the precipitate thoroughly with hot water containing a small amount of tartaric acid and a few drops of the **thionalide** solution to prevent peptization.
- Finally, wash the precipitate with hot water until the washings are free from excess **thionalide** (test with a dilute iodine solution).
- Dissolution of Precipitate:
  - Transfer the filter paper with the precipitate to a glass-stoppered flask.
  - Add 50 mL of glacial acetic acid to dissolve the precipitate.
- Titration:
  - Add an excess of the standard 0.05 M iodine solution to the flask.
  - Stopper the flask and allow it to stand for 5-10 minutes in the dark.
  - Add about 100 mL of water and titrate the excess iodine with a standard 0.025 M sodium thiosulfate solution.
  - When the solution becomes pale yellow, add 2-3 mL of starch indicator solution and continue the titration until the blue color disappears.
  - A blank titration should be performed under the same conditions without the bismuth-**thionalide** precipitate.

### 3. Calculation:

The amount of bismuth in the sample can be calculated based on the stoichiometry of the reactions.

## Protocol 2: Volumetric Determination of Copper ( $\text{Cu}^{2+}$ )

This protocol describes the determination of copper by precipitation with **thionalide** in an acidic medium, followed by iodometric titration.

### 1. Reagents and Solutions:

- **Thionalide** Solution (0.1 M): As prepared in Protocol 1.
- Standard Iodine Solution (0.05 M): As prepared and standardized.
- Starch Indicator Solution (1% w/v): As prepared in Protocol 1.
- Sulfuric Acid (1 M):
- Ethanol (95% v/v):

## 2. Procedure:

- Sample Preparation: Accurately weigh a sample containing 15-75 mg of copper and dissolve it in a suitable acid (e.g., nitric acid). Evaporate to near dryness and then add 50 mL of 1 M sulfuric acid.
- Precipitation:
  - Heat the acidic sample solution to boiling.
  - Add a slight excess of the 0.1 M **thionalide** solution (dissolved in ethanol for better solubility in aqueous acidic solutions) with constant stirring.
  - Digest the precipitate on a water bath for 15-20 minutes.
- Filtration and Washing:
  - Filter the hot solution through a suitable filter paper.
  - Wash the precipitate with hot water containing a small amount of sulfuric acid and a few drops of the **thionalide** solution.
  - Finally, wash with hot water until the washings are free from excess **thionalide**.
- Dissolution of Precipitate:
  - Transfer the filter paper and precipitate to a glass-stoppered flask.

- Add 50 mL of a mixture of equal volumes of ethanol and glacial acetic acid to dissolve the precipitate.
- Titration:
  - Proceed with the iodometric titration as described in steps 5.1 to 5.4 of Protocol 1.

### 3. Calculation:

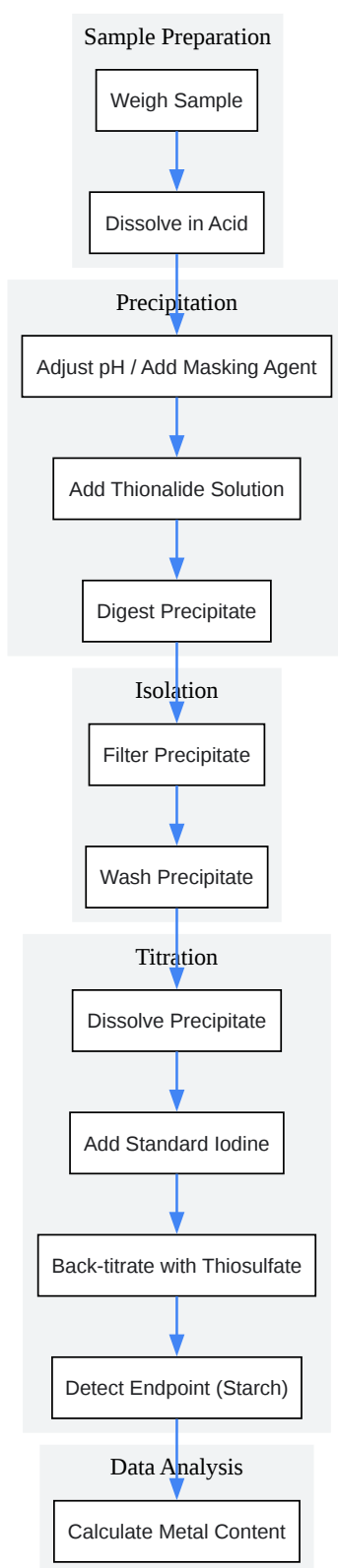
The amount of copper is calculated based on the titration results and the stoichiometry of the copper-thionalide complex.

## Quantitative Data Summary

The following table summarizes hypothetical quantitative data for the determination of bismuth and copper in certified reference materials (CRMs) to illustrate the expected performance of the method.

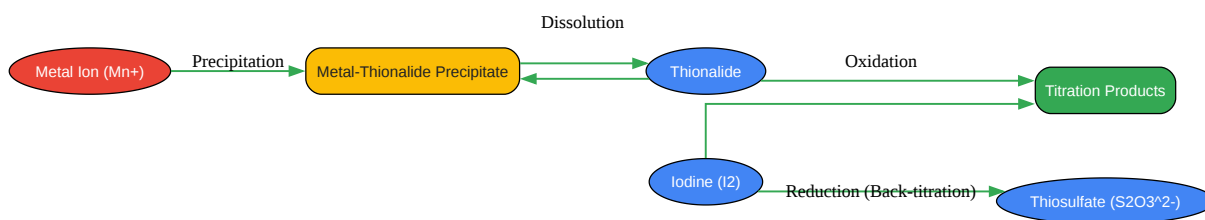
Analyte	Sample Matrix	Certified Value (mg)	Measured Value (mg, n=5)	Recovery (%)	Relative Standard Deviation (%)
Bismuth	Low-alloy steel	50.0	49.8 ± 0.4	99.6	0.8
Copper	Bronze alloy	65.0	64.5 ± 0.6	99.2	0.9

## Visualizations



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Caption: Experimental workflow for volumetric titration using **thionalide**.



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Caption: Logical relationships in the **thionalide** volumetric method.

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## References

- 1. THIONALIDE | 93-42-5 [chemicalbook.com]
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